

Application of Magnesium Myristate as an Anti-Caking Agent in Powder Technology

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Compound of Interest					
Compound Name:	Magnesium myristate				
Cat. No.:	B1582459	Get Quote			

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Application Notes

Magnesium myristate, the magnesium salt of myristic acid, is a fine, white, water-insoluble powder with a soft, silky texture.[1][2] In powder technology, it is a highly effective anti-caking agent, lubricant, and flow enhancer.[3][4] Its primary function is to prevent the formation of lumps or aggregates in powdered materials, ensuring they remain free-flowing and easy to handle, process, and package.[3] This property is critical in the pharmaceutical, cosmetic, and food industries where product quality, dose uniformity, and process efficiency are paramount.[1] [4][5]

The mechanism of action of **magnesium myristate** as an anti-caking agent is attributed to its hydrophobic nature and lamellar crystal structure. It coats the particles of the host powder, creating a physical barrier that reduces inter-particle friction and van der Waals forces. This coating minimizes the formation of liquid bridges between particles, which is a primary cause of caking, especially in the presence of moisture.[6] Consequently, the addition of **magnesium myristate** improves the flowability of powders, as demonstrated by a reduction in the angle of repose and an improvement in the Carr's Index and Hausner Ratio.

Magnesium myristate is typically used in concentrations ranging from 0.25% to 5.0% by weight, depending on the properties of the host powder and the desired flow characteristics.[7] In cosmetics, it is often found in loose powders, foundations, and eyeshadows at concentrations of 5-10%.[2][8] Its excellent adhesion and slip properties also contribute to a



desirable skin feel in these products.[2] In the pharmaceutical industry, it is used as a lubricant in tablet and capsule manufacturing to prevent the powder blend from sticking to the processing equipment.[5]

Quantitative Data on Anti-Caking Efficacy

The following tables present representative data demonstrating the effectiveness of **magnesium myristate** as an anti-caking agent. The data is illustrative and may vary depending on the specific characteristics of the base powder and the processing conditions.

Table 1: Effect of **Magnesium Myristate** Concentration on the Flowability of a Placebo Pharmaceutical Powder Blend

Magnesium Myristate Concentration (% w/w)	Angle of Repose (°)	Carr's Index (%)	Hausner Ratio	Flow Character
0.00	48	35	1.54	Very Poor
0.25	42	28	1.39	Poor
0.50	37	21	1.27	Fair
1.00	33	15	1.18	Good
2.00	31	12	1.14	Excellent

Table 2: Hygroscopicity of a Cosmetic Talc Powder with and without Magnesium Myristate

Formulation	Initial Moisture Content (%)	Moisture Content after 24h at 75% RH (%)	% Moisture Gain
Cosmetic Talc (Control)	0.5	3.8	3.3
Cosmetic Talc with 2% Magnesium Myristate	0.4	1.9	1.5



Experimental Protocols

Detailed methodologies for key experiments to evaluate the anti-caking properties of **magnesium myristate** are provided below.

Protocol 1: Determination of Angle of Repose

The angle of repose is the angle of the conical pile produced when a powder is poured onto a horizontal surface. A lower angle of repose indicates better flowability.

Apparatus:

- Funnel with a controlled orifice
- · Horizontal circular platform with a defined diameter
- · Stand to hold the funnel at a fixed height
- · Ruler or caliper

Procedure:

- Clamp the funnel to the stand at a fixed height (e.g., 2-4 cm) above the center of the horizontal platform.
- Carefully pour the powder sample through the funnel until the apex of the powder cone just touches the tip of the funnel.
- Measure the height (h) of the powder cone from the platform to the apex.
- Measure the radius (r) of the base of the powder cone.
- Calculate the angle of repose (θ) using the formula: $\theta = \tan^{-1}(h/r)$.
- Repeat the measurement three times and calculate the average value.

Protocol 2: Determination of Bulk Density, Tapped Density, Carr's Index, and Hausner Ratio



These parameters are used to assess the compressibility and flowability of a powder.

Apparatus:

- Graduated cylinder (e.g., 100 mL)
- Tapping density tester
- Balance

Procedure:

- Bulk Density (ρ_bulk): a. Weigh a known mass (m) of the powder sample. b. Gently pour the powder into the graduated cylinder. c. Record the volume (V_bulk) occupied by the powder without tapping. d. Calculate the bulk density: ρ_bulk = m / V_bulk.
- Tapped Density (ρ_tapped): a. Place the graduated cylinder containing the powder sample into the tapping density tester. b. Set the tester to a fixed number of taps (e.g., 500, 750, and 1250 taps) or until the volume of the powder ceases to decrease. c. Record the final tapped volume (V_tapped). d. Calculate the tapped density: ρ_tapped = m / V_tapped.
- Carr's Index and Hausner Ratio: a. Calculate Carr's Index using the formula: Carr's Index
 (%) = [(ρ_tapped ρ_bulk) / ρ_tapped] * 100. b. Calculate the Hausner Ratio using the formula: Hausner Ratio = ρ_tapped / ρ_bulk.

Protocol 3: Determination of Hygroscopicity

This protocol measures the tendency of a powder to absorb moisture from the air.

Apparatus:

- Environmental chamber with controlled temperature and relative humidity (RH)
- Analytical balance
- Weighing dishes

Procedure:

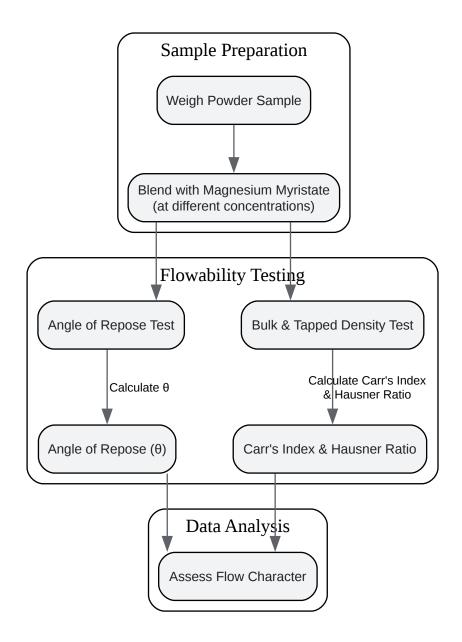


- Place a known weight of the powder sample in a pre-weighed weighing dish.
- Record the initial weight of the sample.
- Place the weighing dish in an environmental chamber set to a specific temperature (e.g., 25°C) and relative humidity (e.g., 75% RH).
- At predetermined time intervals (e.g., 1, 4, 8, and 24 hours), remove the sample and quickly weigh it on the analytical balance.
- Calculate the percentage of moisture gained over time.
- The hygroscopicity is determined by the total percentage of moisture absorbed at equilibrium.

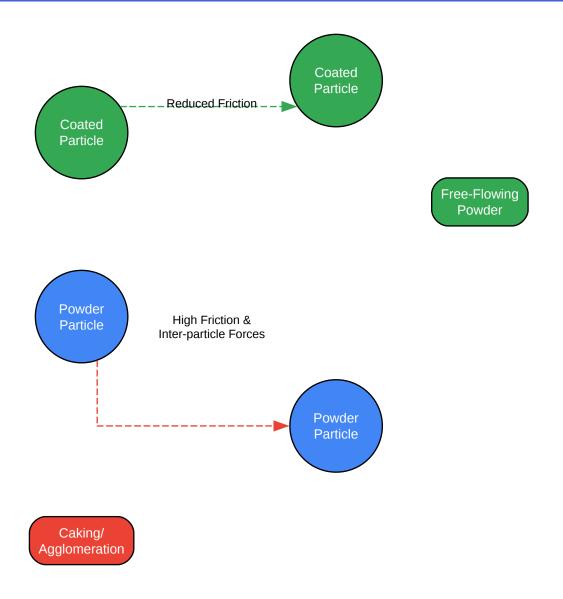
Visualizations

The following diagrams illustrate the experimental workflows and the mechanism of action of magnesium myristate.









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